

Laboratory Preparation of Reductic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: *Reductic acid*

CAS No.: 80-72-8

Cat. No.: B1208420

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Abstract

Reductic acid (2,3-dihydroxy-2-cyclopenten-1-one) is a cyclic β -diketone with notable antioxidant and chemical properties, making it a subject of interest in various scientific disciplines, including drug development. This document provides detailed application notes and experimental protocols for the laboratory-scale synthesis of **Reductic acid**. The primary method detailed is the synthesis from diethyl adipate, a common and commercially available starting material. This protocol is based on established chemical transformations, providing a reliable method for obtaining **Reductic acid** for research purposes. Included are comprehensive experimental procedures, tables of quantitative data for easy reference, and visualizations of the reaction pathway and experimental workflow to ensure clarity and reproducibility.

Introduction

Reductic acid is a five-membered carbocyclic compound characterized by an enediol group adjacent to a ketone. This structural motif imparts it with significant reducing properties.

Historically, **Reductic acid** has been prepared from various starting materials, including pectic substances and through multi-step chemical syntheses. The protocol outlined herein describes a robust and accessible method for its preparation from diethyl adipate. This method involves a Dieckmann condensation followed by subsequent chemical transformations to yield the target molecule.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Reductic acid** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ O ₃	[1]
Molecular Weight	114.10 g/mol	[1]
Appearance	Pale yellow crystals	
Melting Point	213-213.5 °C (decomposes)	[2]
Solubility	Soluble in water, methanol, ethanol. Sparingly soluble in ether, ethyl acetate, acetone. Insoluble in benzene.	
CAS Number	80-72-8	[2]
IUPAC Name	2,3-dihydroxycyclopent-2-en-1-one	[1]

Synthesis of Reductic Acid from Diethyl Adipate

The synthesis of **Reductic acid** from diethyl adipate proceeds through a two-step process:

- Step 1: Dieckmann Condensation of Diethyl Adipate. Diethyl adipate undergoes an intramolecular Claisen condensation (Dieckmann condensation) in the presence of a strong base, such as sodium ethoxide, to form 2-ethoxycarbonylcyclopentanone.

- Step 2: Conversion to **Reductic Acid**. The resulting β -keto ester is then subjected to further reactions, typically involving hydrolysis, decarboxylation, and oxidation/rearrangement to yield **Reductic acid**. A historical method by Hesse et al. provides a pathway for such transformations.

Experimental Protocol

Materials:

- Diethyl adipate
- Sodium metal
- Absolute ethanol
- Toluene, anhydrous
- Hydrochloric acid (HCl), concentrated and dilute solutions
- Diethyl ether
- Anhydrous sodium sulfate
- Ethyl acetate
- Activated carbon

Procedure:

Step 1: Preparation of 2-Ethoxycarbonylcyclopentanone (Dieckmann Condensation)

- In a flame-dried, three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser with a drying tube, and a dropping funnel, place freshly cut sodium (1.0 eq) in anhydrous toluene.
- Heat the mixture to the melting point of sodium while stirring vigorously to create a fine sodium dispersion.

- Cool the mixture to room temperature and add a small amount of absolute ethanol to initiate the reaction.
- Add a solution of diethyl adipate (1.0 eq) in anhydrous toluene dropwise from the dropping funnel over a period of 1-2 hours, maintaining a gentle reflux.
- After the addition is complete, heat the reaction mixture under reflux for an additional 2-3 hours until the sodium is completely consumed.
- Cool the reaction mixture in an ice bath and cautiously acidify with dilute hydrochloric acid until the aqueous layer is acidic to litmus paper.
- Transfer the mixture to a separatory funnel, separate the organic layer, and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain crude 2-ethoxycarbonylcyclopentanone, which can be purified by vacuum distillation.

Step 2: Conversion of 2-Ethoxycarbonylcyclopentanone to **Reductic Acid**

Note: The following is a generalized procedure based on established principles for the conversion of related compounds, as detailed protocols for this specific transformation are not readily available in modern literature. This step would typically involve hydrolysis of the ester, decarboxylation, and subsequent oxidation.

- Hydrolyze the 2-ethoxycarbonylcyclopentanone by refluxing with an aqueous acid solution (e.g., 10% HCl) to yield 2-oxocyclopentanecarboxylic acid.
- Heat the resulting acid to induce decarboxylation, affording cyclopentanone.
- The conversion of cyclopentanone to **Reductic acid** is a more complex transformation that can be achieved through various methods, including α -halogenation followed by hydrolysis and elimination, or oxidation with specific reagents. A detailed, validated protocol for this specific step from cyclopentanone is not well-documented in easily accessible literature.

As a more direct historical route, the work of Hesse and colleagues provides a method for the synthesis of a related compound, tetramethyl **reductic acid**, from a bromoketol precursor with a reported yield of 75%.^[3] This suggests that α -functionalization of the cyclopentanone ring is a key strategy.

Purification of **Reductic Acid**:

Reductic acid can be purified by recrystallization.^[2]

- Dissolve the crude **Reductic acid** in a minimal amount of hot ethyl acetate or an ethanol/ethyl acetate mixture.^[2]
- Add activated carbon and heat the solution gently.
- Filter the hot solution to remove the activated carbon.
- Allow the filtrate to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Quantitative Data

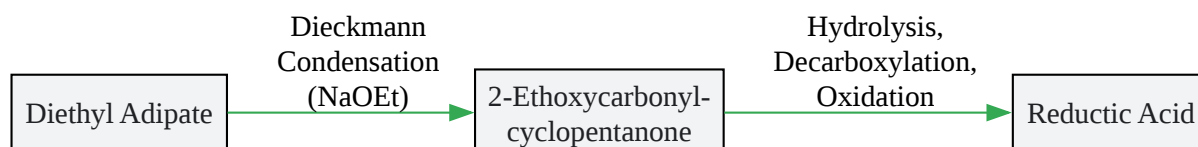
The following table summarizes the typical quantitative data for the synthesis of the intermediate, 2-ethoxycarbonylcyclopentanone. Yields for the subsequent conversion to **Reductic acid** are highly dependent on the specific, and less commonly documented, procedures used for the second step.

Parameter	Value
Starting Material	Diethyl Adipate
Reagents	Sodium, Ethanol, Toluene, HCl
Intermediate Product	2-Ethoxycarbonylcyclopentanone
Typical Yield (Step 1)	70-80%
Purification Method	Vacuum Distillation

Visualizations

Reaction Pathway

The following diagram illustrates the general synthetic pathway from diethyl adipate to **Reductic acid**.

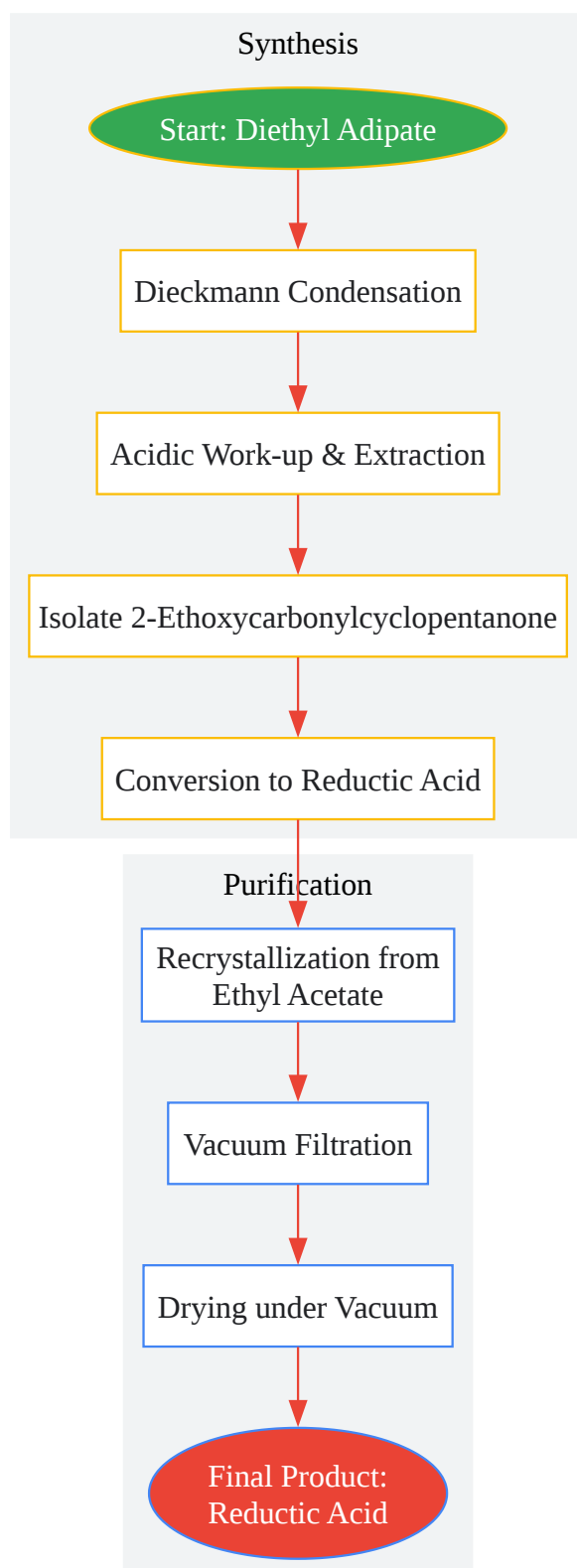


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Caption: Synthetic pathway from diethyl adipate to **Reductic acid**.

Experimental Workflow

The diagram below outlines the key steps in the experimental workflow for the synthesis and purification of **Reductic acid**.



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Caption: Experimental workflow for **Reductic acid** synthesis.

Conclusion

The synthesis of **Reductic acid** from diethyl adipate provides a viable laboratory-scale method for obtaining this valuable compound. The initial Dieckmann condensation is a well-established and high-yielding reaction. While the subsequent conversion to **Reductic acid** is less commonly detailed in modern literature, the principles of hydrolysis, decarboxylation, and α -functionalization of the cyclopentanone ring provide a clear strategic path. The purification of the final product is readily achieved through recrystallization. The protocols and data provided herein serve as a comprehensive guide for researchers requiring **Reductic acid** for their scientific investigations.

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References

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
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